

Application Notes and Protocols for Krypton-83 in Particle Physics Experiments

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Compound of Interest

Compound Name: **krypton-83**
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Audience: Researchers, scientists, and drug development professionals.

Introduction

Krypton-83m (83mKr), a metastable isomer of **Krypton-83**, has emerged as an essential calibration source in low-energy particle physics experiments, particularly in the direct detection of dark matter.^[1] Its unique decay properties and inert nature make it an ideal tool for calibrating detectors that rely on noble liquids like xenon and argon.^{[1][2]} This document provides detailed application notes and experimental protocols for the use of 83mKr in particle physics experiments.

Application Notes

Key Properties and Advantages of 83mKr

83mKr is produced from the electron capture decay of Rubidium-83 (83Rb).^[3] Its application as a calibration source stems from several key advantages:

- **Low-Energy Monoenergetic Decays:** 83mKr decays via two sequential, low-energy transitions, providing distinct calibration points close to the region of interest for WIMP (Weakly Interacting Massive Particle) searches.^{[4][5]}
- **Homogeneous Distribution:** As a noble gas, 83mKr can be introduced into the detector medium and dispersed uniformly throughout the active volume, allowing for a full-volume, in-situ calibration.^{[3][5]}

- Short Half-Life: The 1.83-hour half-life of 83mKr is long enough to allow for its distribution throughout the detector but short enough to avoid long-term contamination of the ultra-low background environment required for dark matter searches.[5][6]
- Coincident Decay Signature: The short-lived intermediate state in its decay scheme allows for the identification of 83mKr events through coincidence, effectively suppressing background noise.[3]
- Inert Nature: Being a noble gas, krypton does not readily react with detector components, preserving the purity of the sensitive target material.[1]

Quantitative Data Summary

The decay of 83mKr provides two distinct energy depositions that are crucial for detector calibration.

Property	Value	Reference
Parent Isotope	83Rb	[3]
83Rb Half-life	86.2 days	[1]
83mKr Half-life	1.83 hours	[1]
Total Decay Energy	41.5 keV	[1][2]
First Transition Energy	32.1 keV	[2][4]
Second Transition Energy	9.4 keV	[2][4]
Intermediate State Half-life	154 ns	[1]

Applications in Particle Physics Experiments

83mKr has been a vital calibration tool for several leading particle physics experiments.

Experiment	Detector Medium	Key Applications of 83mKr	References
XENON1T	Liquid Xenon	Position correction, detector stability monitoring, characterization of the time projection chamber.	[3][5]
LUX/LUX-ZEPLIN (LZ)	Liquid Xenon	Measurement of temporal and spatial variations in scintillation and charge signals, understanding the electric field within the TPC.	[1][7]
PandaX	Liquid Xenon	Detector calibration.	[8]
DarkSide-50	Liquid Argon	Characterization of low-energy response.	
CENNS-10	Liquid Argon	Characterization of low-energy response, measurement of energy resolution.	[2]
KATRIN	Gaseous Tritium/Krypton	Precision spectroscopy of conversion electrons to monitor high voltage stability and determine neutrino-mass bias.	[9][10][11]

Experimental Protocols

Production and Preparation of the $^{83}\text{m}\text{Kr}$ Source

The $^{83}\text{m}\text{Kr}$ source is typically generated from the decay of ^{83}Rb .

Methodology:

- **83Rb Production:** ^{83}Rb is produced by bombarding natural krypton gas with a proton beam.
[\[8\]](#)
- **Source Trapping:** The produced ^{83}Rb atoms are trapped in a material from which the daughter $^{83}\text{m}\text{Kr}$ can easily emanate. Zeolite molecular sieves are commonly used for this purpose.[\[4\]](#)[\[8\]](#) The ^{83}Rb -loaded zeolite is then placed in a stainless-steel container (a "source chamber" or "cartridge").
- **Source Chamber Preparation:** To prevent zeolite particles from escaping, the chamber is fitted with particulate filters (e.g., 0.2 μm membrane filters).[\[8\]](#) The chamber is baked under vacuum to remove any impurities before the ^{83}Rb is introduced.

Injection of $^{83}\text{m}\text{Kr}$ into a Noble Liquid Detector

The gaseous $^{83}\text{m}\text{Kr}$ is introduced into the detector's circulation system.

Methodology:

- **System Integration:** The $^{83}\text{Rb}/^{83}\text{m}\text{Kr}$ source chamber is integrated into the gas circulation and purification system of the detector.
- **Gas Flow:** A carrier gas, typically the same noble gas as the detector medium (xenon or argon), is flowed through the source chamber.
- **Emanation and Transport:** As the carrier gas passes through the zeolite, it picks up the $^{83}\text{m}\text{Kr}$ atoms that have emanated from the decaying ^{83}Rb .
- **Injection:** The $^{83}\text{m}\text{Kr}$ -laden gas is then directed into the main detector volume, where it mixes with the target medium.[\[2\]](#) The flow rate and duration of the injection are controlled to achieve the desired activity level for calibration.

- Homogenization: The circulation system ensures that the 83mKr is distributed homogeneously throughout the detector's active volume.[3]

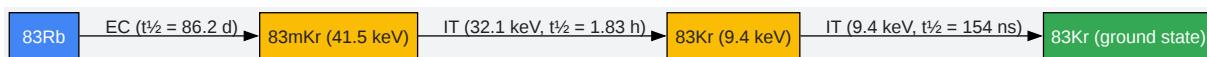
Data Acquisition and Analysis for Calibration

Once the 83mKr is in the detector, data is collected to perform the calibration.

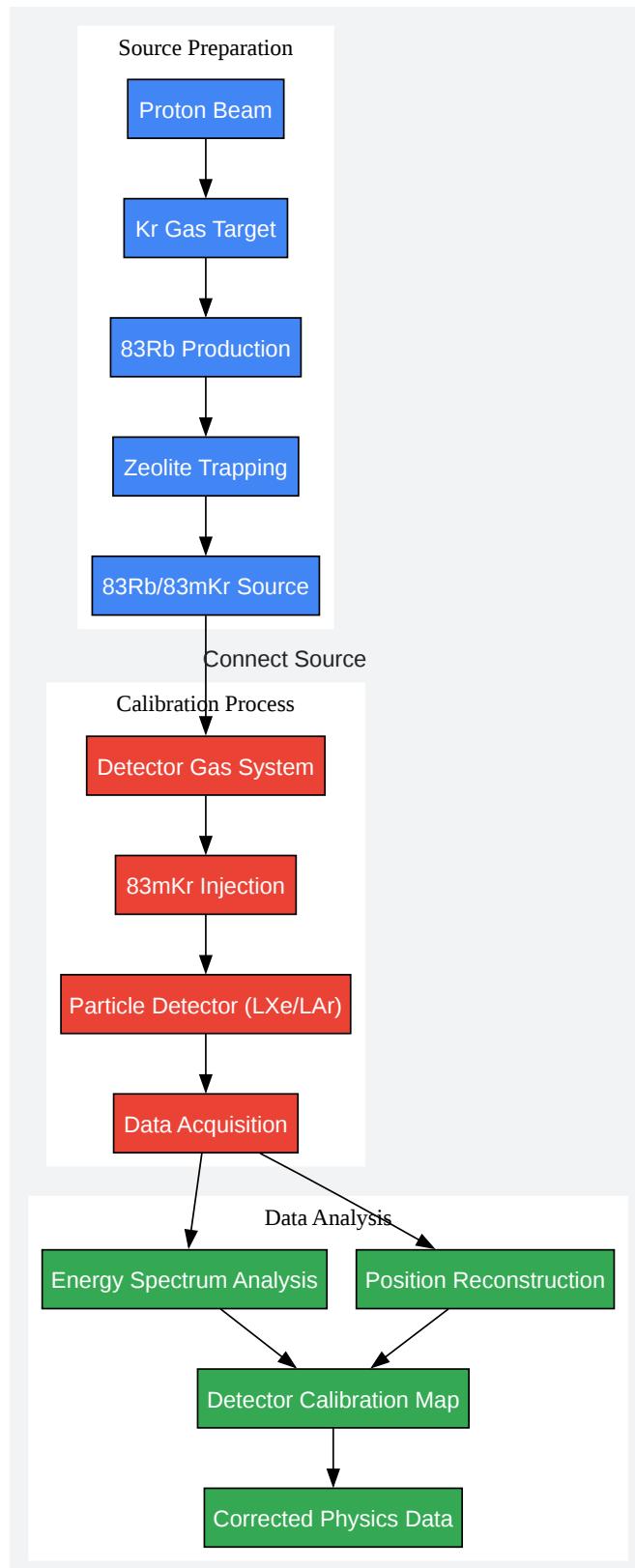
Methodology:

- Event Triggering: The detector's data acquisition system is triggered by the scintillation light and/or ionization signals produced by the 83mKr decays.
- Energy Spectrum: The energy of each event is reconstructed. The resulting spectrum will show prominent peaks at 9.4 keV and 32.1 keV, as well as a sum peak at 41.5 keV.[2][4]
- Spatial Reconstruction: For time projection chambers (TPCs), the location of each decay is reconstructed in 3D. The uniform distribution of these events is used to map the detector's response across its entire volume.
- Corrections and Mapping: The data from the 83mKr calibration is used to:
 - Correct for spatial variations in light collection and charge signal amplification.[7]
 - Monitor the stability of the detector's response over time.[5]
 - Characterize the electric field uniformity within the TPC.[7]
- Background Subtraction: The short half-life of 83mKr allows for a clean "background" data set to be taken shortly after the calibration run, once the 83mKr has decayed away.[5] This allows for a precise subtraction of any steady-state backgrounds.

Visualizations



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Decay scheme of ^{83}Rb to ^{83}Kr .[Click to download full resolution via product page](#)

Workflow for ^{83m}Kr calibration.

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